

# Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride solubility in DMF and other solvents.

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## Compound of Interest

Compound Name: Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride

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## Technical Support Center: Fmoc-Lys(Me)<sub>2</sub>-OH Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions concerning the solubility of **Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride** in various solvents, tailored for researchers, scientists, and professionals in drug development.

## Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride**?

A1: **Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride** is a derivative of the amino acid lysine and is predominantly used in solid-phase peptide synthesis (SPPS).<sup>[1][2][3]</sup> Its solubility is highest in polar aprotic solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). It is described as a white to off-white or light yellow powder.<sup>[3][4]</sup>

Q2: Is **Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride** soluble in DMF?

A2: Yes, **Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride** is clearly soluble in DMF.<sup>[1]</sup> One supplier specifies its solubility as 1 mmole in 2 ml of DMF.<sup>[1]</sup> DMF is a common solvent used in Fmoc-based solid-phase peptide synthesis, making this solubility characteristic essential for its application.<sup>[5][6]</sup>

Q3: What is the solubility of **Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride** in DMSO?

A3: **Fmoc-Lys(Me)2-OH hydrochloride** is soluble in DMSO at a concentration of 100 mg/mL (230.98 mM).[7] However, it may require ultrasonic treatment to fully dissolve.[7] It is also important to use newly opened DMSO, as its hygroscopic nature can negatively impact the solubility of the product.[7] Another source describes the solubility in DMSO as "slight".[4]

Q4: Are there other solvents in which **Fmoc-Lys(Me)2-OH hydrochloride** is soluble?

A4: While specific quantitative data for other solvents is limited, some sources indicate slight solubility in methanol.[4] For the related compound, Fmoc-Lys-OH hydrochloride, solubility has been reported in chloroform, dichloromethane, ethyl acetate, and acetone.[8] This suggests that these solvents may also be viable for **Fmoc-Lys(Me)2-OH hydrochloride**, although this would require experimental verification.

## Solubility Data

Solvent	Concentration	Observations	Citations
Dimethylformamide (DMF)	1 mmole in 2 mL	Clearly soluble	[1]
Dimethyl Sulfoxide (DMSO)	100 mg/mL (230.98 mM)	Requires sonication; use fresh DMSO	[7]
Methanol	Not specified	Slightly soluble	[4]

## Troubleshooting Guide

Issue: **Fmoc-Lys(Me)2-OH hydrochloride** is not dissolving in DMF.

- Possible Cause 1: Insufficient Solvent.
  - Solution: Ensure you are using a sufficient volume of DMF. A common starting point is 2 mL of DMF for every 1 mmole of the compound.[1]
- Possible Cause 2: Low Temperature.
  - Solution: Gently warm the solution to 37°C. For the related compound Fmoc-Lys-OH.HCl, warming is recommended to improve solubility.[8]

- Possible Cause 3: Inadequate Agitation.

- Solution: Use a vortex mixer or sonicate the solution for a short period to aid dissolution.

Issue: Precipitate forms after dissolving in DMSO.

- Possible Cause 1: Water Absorption by DMSO.

- Solution: DMSO is highly hygroscopic. Use a fresh, unopened bottle of anhydrous DMSO. Store stock solutions prepared in DMSO at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month), and ensure they are stored under nitrogen.  
[\[7\]](#)

- Possible Cause 2: Supersaturation.

- Solution: You may have exceeded the solubility limit. Try diluting the solution with more DMSO.

## Experimental Protocols

### Protocol for Dissolving Fmoc-Lys(Me)<sub>2</sub>-OH Hydrochloride

- Preparation:

- Weigh the desired amount of **Fmoc-Lys(Me)<sub>2</sub>-OH hydrochloride** powder in a clean, dry vial.
  - Add the appropriate volume of the chosen solvent (e.g., DMF or DMSO) to the vial.

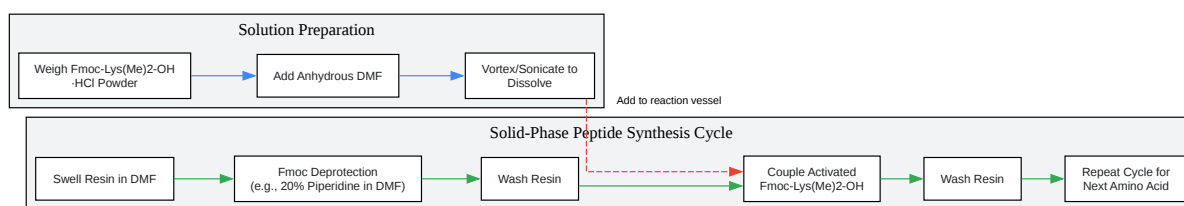
- Dissolution:

- For DMF: Add the solvent and agitate the mixture using a vortex mixer until the solid is fully dissolved. If dissolution is slow, gentle warming can be applied.
  - For DMSO: Add the solvent and sonicate the mixture in an ultrasonic bath.[\[7\]](#) Use of fresh, anhydrous DMSO is critical for optimal solubility.[\[7\]](#)

- Storage:
    - Once dissolved, if not for immediate use, it is recommended to aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles.
    - Store stock solutions at -20°C or -80°C under a nitrogen atmosphere to maintain stability.
- [7][9]

## Visualizing the Workflow

The following diagram illustrates a typical workflow for incorporating **Fmoc-Lys(Me)2-OH hydrochloride** in solid-phase peptide synthesis.



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- To cite this document: BenchChem. [Fmoc-Lys(Me)2-OH hydrochloride solubility in DMF and other solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613413#fmoc-lys-me-2-oh-hydrochloride-solubility-in-dmf-and-other-solvents]

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